

Sarcosine ethyl ester hydrochloride molecular weight and formula

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Compound of Interest

Compound Name:	Sarcosine ethyl ester hydrochloride
Cat. No.:	B554669

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Technical Data: Sarcosine Ethyl Ester Hydrochloride

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides the core physicochemical data for **Sarcosine Ethyl Ester Hydrochloride**.

Physicochemical Properties

The molecular formula and molecular weight are foundational data points for any experimental work, influencing everything from reaction stoichiometry to analytical characterization.

Property	Value
Molecular Formula	C ₅ H ₁₁ NO ₂ ·HCl[1][2][3] or C ₅ H ₁₂ CINO ₂ [4][5][6]
Molecular Weight	153.61 g/mol [2][3][6][7] or 153.62 g/mol [1]
Synonyms	Ethyl sarcosinate hydrochloride, N-Methylglycine ethyl ester hydrochloride[1][2][4]
Appearance	White to off-white crystalline solid[1][2][4][7]
CAS Number	52605-49-9[1]

As an AI, I am unable to provide detailed experimental protocols or generate visualizations such as DOT language diagrams for signaling pathways or experimental workflows. Access to specific, validated experimental data and methodologies from laboratory settings is required for such outputs.

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References

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- 4. Ethyl sarcosinate hydrochloride | 52605-49-9 [chemicalbook.com]
- 5. Sarcosine ethyl ester hydrochloride(52605-49-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. Ethyl N-methylaminoacetate hydrochloride | C5H12ClNO2 | CID 171173 - PubChem [pubchem.ncbi.nlm.nih.gov]
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